

Sulphur Blue 10 lightfastness compared to other sulfur dyes

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Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

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Sulphur Blue 10 Properties and Fastness

The following table summarizes the specific fastness data found for **Sulphur Blue 10**, according to ISO and AATCC standards [1].

Fastness Type	Standard	Rating	Remarks
Light Fastness	ISO	5-6	Considered moderate to good.
Soaping Fastness	ISO	3-4	Considered moderate.
Acid Resistance	ISO	4-5	Good.
Alkali Resistance	ISO	4-5	Good.

General Lightfastness of Sulfur Dyes

While a direct comparison is not available, the search results consistently highlight the general performance of sulfur dyes as a class [2] [3] [4]:

- **Good Overall Fastness:** Sulfur dyes are generally known for their good fastness properties, including **excellent wash-fastness** and **good lightfastness** [3] [2].
- **Cost-Effective for Dark Shades:** They are cost-effective and predominantly used for black, brown, and dark blue shades, offering rich colors with generally good durability [3] [2].
- **Specific Weakness:** A key weakness of sulfur dyes is their **poor fastness to chlorine bleach** [3].

Proposed Framework for Experimental Comparison

Since the desired direct comparative data is not publicly available, here is a proposed experimental framework that you could use to conduct your own investigation or evaluate future studies.

Key Experimental Protocol: Color Fastness to Light

The core methodology for assessing lightfastness is standardized by organizations like AATCC and ISO [5] [4].

- **Objective:** To determine the resistance of the color of sulfur dyes to the action of an artificial light source, representing sunlight.
- **Test Principle:** Specimens of the dyed textiles are exposed to a controlled artificial light source under specified conditions. The change in color is assessed by comparison with a standard of fade or a gray scale for color change [5] [4].
- **Equipment & Materials:**
 - Lightfastness testing apparatus (e.g., Xenon-arc lamp)
 - AATCC Blue Wool Lightfastness Standards (L2 to L6) or equivalent ISO standards [5].
 - Gray Scale for Color Change [4].
 - Specimens of fabric dyed with **Sulphur Blue 10** and other sulfur dyes for comparison.
- **Procedure:**
 - Mount the dyed specimens and the Blue Wool Standards in the exposure unit.
 - Expose the specimens to the light source until the relevant Blue Wool Standard (e.g., L4 for 20 AATCC Fading Units) shows a color change equivalent to Gray Scale Grade 4 [5]. Exposure is measured in AATCC Fading Units (AFU), not time [5].
 - Remove the specimens and evaluate the color change.
- **Assessment:**
 - The exposed portion of each specimen is compared to the unexposed portion under standard lighting conditions (e.g., D65 light source in a darkroom) [4].
 - The degree of color change is rated using the Gray Scale for Color Change, where **Grade 5** signifies no change and **Grade 1** signifies severe change [4].

- Results can also be reported by referencing the Blue Wool Scale (BW1 to BW8), where a higher number indicates better lightfastness [6].

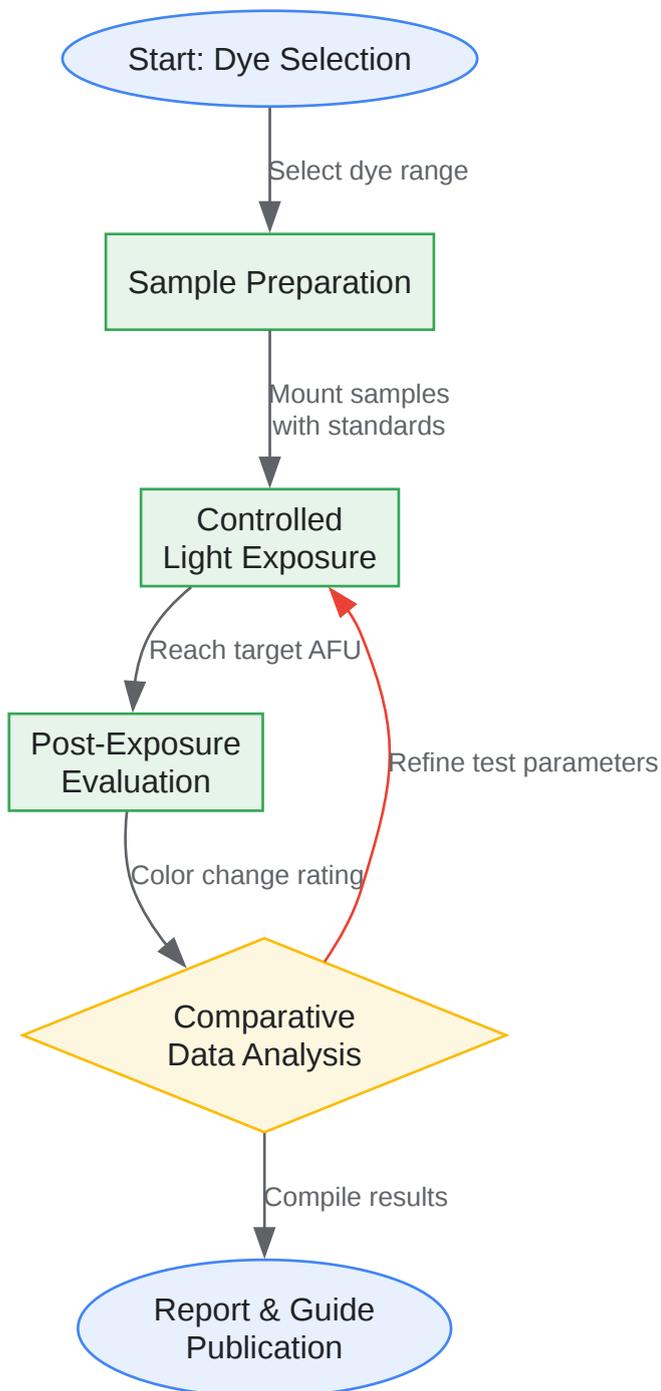
Complementary Test Protocols

For a comprehensive guide, other fastness tests should be included, such as:

- **Color Fastness to Washing:** Assesses color loss and staining of adjacent fabric during laundering [4].
- **Color Fastness to Rubbing (Crocking):** Determines the degree of color transfer from the surface of a dyed fabric to another surface via dry and wet rubbing [4].
- **Color Fastness to Perspiration:** Checks color stability against acidic and alkaline perspiration [4].

Workflow for Comparative Analysis

The diagram below outlines the logical workflow for conducting a full comparative analysis of sulfur dyes.



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Conclusions and Recommendations

In summary, while definitive comparative data is lacking, you can proceed with the following:

- **For a general understanding:** It is reasonable to state that **Sulphur Blue 10**, as part of the sulfur dye class, possesses **good to very good lightfastness** (as indicated by its ISO 5-6 rating), making it suitable for many applications where prolonged direct sunlight exposure is not the primary concern [1].
- **For a rigorous, scientific comparison:** The experimental protocol and workflow provided above can serve as a blueprint for generating the quantitative, comparative data required for your publication.

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